

"N-(2-Hydroxyethyl)-N-methylformamide" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-N-methylformamide*

CAS No.: 1590-50-7

Cat. No.: B075533

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Technical Monograph: N-(2-Hydroxyethyl)-N-methylformamide

CAS Registry Number: 1590-50-7 Document Type: Technical Safety & Application Guide
Version: 2.0 (Scientific Review)

Executive Summary

N-(2-Hydroxyethyl)-N-methylformamide (HMF) is a polar, bifunctional organic compound characterized by the presence of both an amide and a hydroxyl moiety.^{[1][2][3]} While structurally related to common industrial solvents like Dimethylformamide (DMF) and N-Methylformamide (NMF), HMF exhibits distinct physicochemical properties due to the hydrogen-bonding capability of its hydroxyethyl group.

This guide serves as an advanced technical resource for researchers utilizing HMF as a specialized solvent, intermediate in organic synthesis, or cryoprotective agent. Unlike standard

Material Safety Data Sheets (MSDS), this document integrates safety protocols with mechanistic chemical insights to support rigorous experimental design and risk assessment.

Chemical Identity & Physicochemical Profile[1][2][4][5][6][7]

HMF occupies a niche chemical space between simple amides and amino alcohols. Its bifunctionality allows it to act as both a weak base and a nucleophile under specific conditions.

Table 1: Physicochemical Specifications

Property	Value / Description	Experimental Context
IUPAC Name	N-(2-Hydroxyethyl)-N-methylformamide	Systematic nomenclature
Synonyms	N-Formyl-N-methylethanolamine; N-Formylsarcosinol	Literature search terms
CAS Number	1590-50-7	Unique identifier for inventory
Molecular Formula	C ₄ H ₉ NO ₂	Stoichiometric calculation
Molecular Weight	103.12 g/mol	Reagent mass calculation
Physical State	Viscous Liquid	At 25°C, 1 atm
Color/Odor	Colorless to pale yellow; Faint amine-like	Quality control indicator
Solubility	Miscible with water, alcohols, acetone	High polarity index
Boiling Point	>200°C (Predicted/Analogous)	High BP due to H-bonding
Density	~1.1 g/cm ³ (Estimated)	Heavier than water

“

Technical Insight: The substitution of a methyl group on the nitrogen (N-methyl) prevents the formation of inter-molecular hydrogen bonds at the amide center, but the hydroxyethyl tail allows for significant H-bonding. This results in a boiling point significantly higher than NMF (182°C) and reduced volatility, making it a safer alternative in high-temperature reactions where solvent loss is a concern.

Safety & Toxicology Assessment (GHS Standards)

While HMF is less volatile than its lower molecular weight analogs, it shares the "Formamide" structural alert, necessitating strict handling protocols.

GHS Classification (Regulation EC No 1272/2008)

- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302)[2]
- Acute Toxicity (Dermal): Category 4 (H312)[2][4]
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2 (H319)
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)[2]

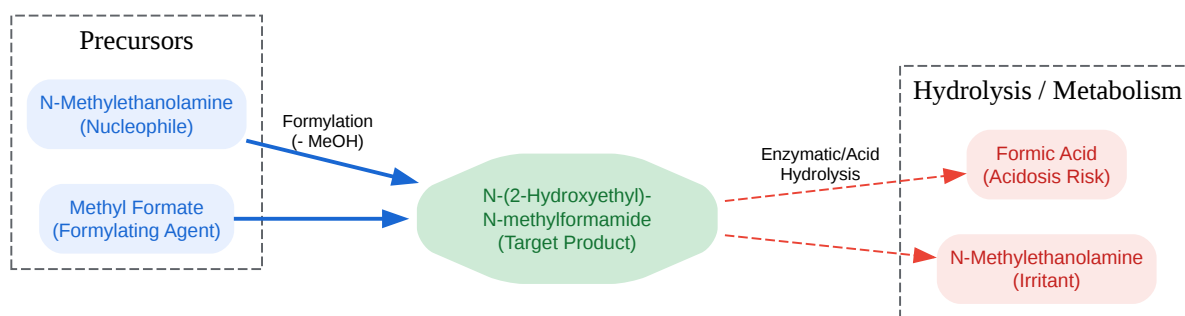
Toxicological Mechanisms

- Absorption: Rapidly absorbed through the skin due to its amphiphilic nature (hydrophobic methyl group + hydrophilic hydroxyl group).
- Metabolic Pathway: HMF is subject to enzymatic hydrolysis (amidase activity), potentially releasing N-Methylethanolamine and Formic Acid.

- Formic Acid:[1] Contributes to metabolic acidosis in high-dose exposures.
- N-Methylethanolamine: A known skin and eye irritant.[5]
- Reproductive Toxicity Note: While specific data for CAS 1590-50-7 is limited compared to DMF (a known teratogen), the structural homology suggests a precautionary approach. Treat as a potential reproductive hazard until definitive negative data is available.

Technical Workflow: Synthesis & Degradation

Understanding the chemical lifecycle of HMF allows researchers to optimize synthesis yields and manage waste streams effectively. The following diagram outlines the synthesis via formylation and the hydrolytic degradation pathway relevant to environmental fate and metabolic breakdown.



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Figure 1: Chemical lifecycle of HMF showing the primary synthesis route via N-methylethanolamine and the hydrolytic degradation products relevant to toxicology and waste management.

Handling, Storage, & Emergency Protocols

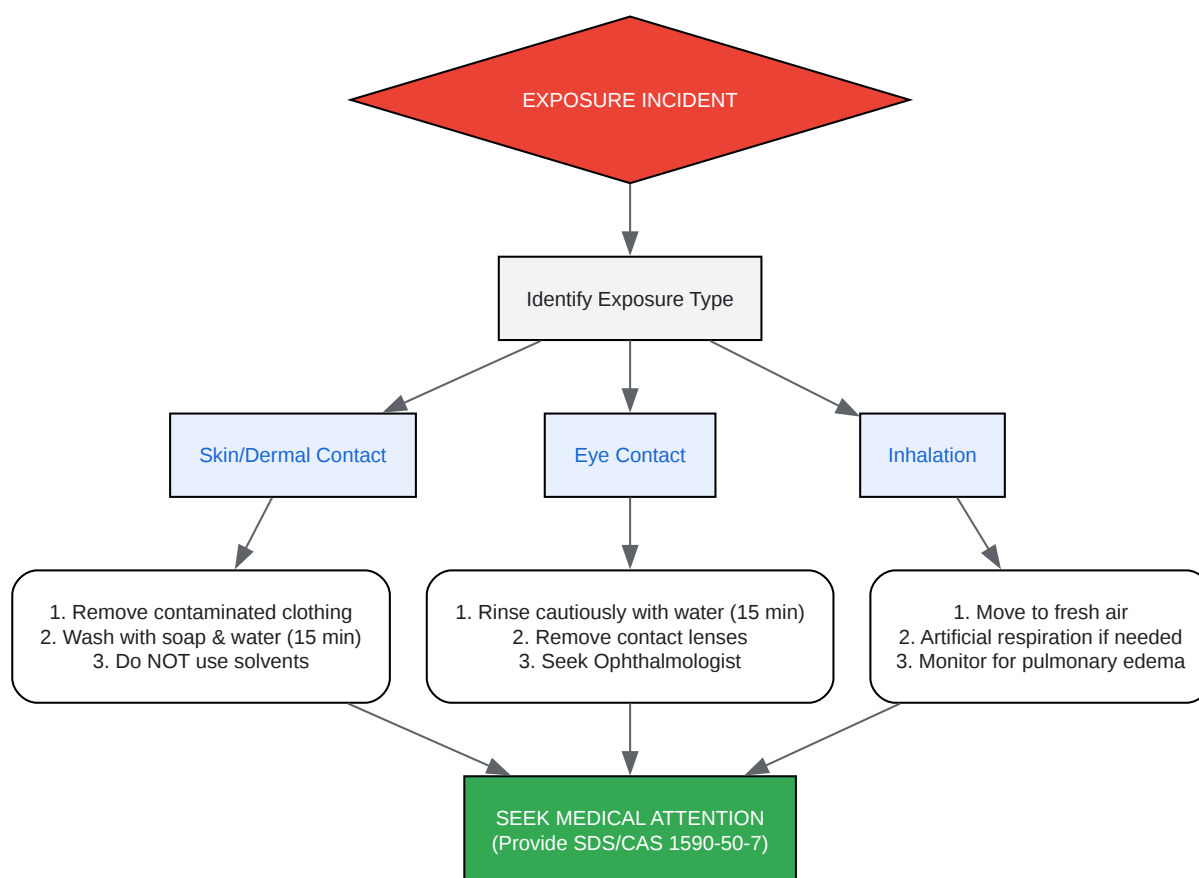
This section translates GHS data into actionable laboratory procedures.

Storage & Stability

- Hygroscopicity: HMF is hygroscopic.[6] Store in tightly sealed containers under an inert atmosphere (Nitrogen or Argon) if high purity is required for anhydrous reactions.
- Incompatibility: Avoid contact with strong oxidizing agents (e.g., permanganates) and strong acids/bases which catalyze hydrolysis.
- Shelf Life: Stable for >2 years if stored cool (2-8°C) and dry.

Emergency Response Logic

In the event of exposure, immediate action is critical to mitigate systemic absorption.



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Figure 2: Emergency response decision tree emphasizing immediate decontamination steps prior to medical intervention.

Experimental Application: Protocol for Use as a Solvent

When using HMF as a reaction medium, its high boiling point and polarity allow for unique reactivity profiles, particularly in nucleophilic substitutions.

Standard Operating Procedure (SOP)

- Preparation: Dry HMF over 4Å molecular sieves for 24 hours if water sensitivity is a concern.
- Heating: Use an oil bath with digital temperature control. Do not use open flames due to potential (though low) flammability and decomposition risks.
- Work-up:
 - HMF is water-soluble.^[7] For organic product isolation, dilute the reaction mixture with water and extract the product into a non-polar solvent (e.g., Ethyl Acetate or Dichloromethane).
 - Note: HMF will partition into the aqueous phase, simplifying removal.
- Waste Disposal: Collect as "Halogen-free organic solvents containing nitrogen." Do not pour down the drain.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 74120, **N-(2-Hydroxyethyl)-N-methylformamide**. PubChem.^{[3][8][7]} [\[Link\]](#)^[3]
- European Chemicals Agency (ECHA). Substance Information: **N-(2-hydroxyethyl)-N-methylformamide** (EC 216-463-9).^{[3][8]} ECHA.^{[3][8][7][5]} [\[Link\]](#)^[8]

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Sources

- [1. N-\(2-Hydroxyethyl\)formamide | CAS#:693-06-1 | Chemsrc \[chemsrc.com\]](#)
- [2. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [3. GSRS \[gsrs.ncats.nih.gov\]](#)
- [4. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [5. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [6. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [7. N-Methylformamide - Wikipedia \[en.wikipedia.org\]](#)
- [8. N-\(2-Hydroxyethyl\)-N-methylformamide | C4H9NO2 | CID 74120 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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